

1-Methylcyclohexene CAS number and nomenclature

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Compound of Interest

Compound Name: 1-Methylcyclohexene

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An In-depth Technical Guide to 1-Methylcyclohexene

This technical guide provides a comprehensive overview of **1-methylcyclohexene**, a significant cycloalkene in organic synthesis and various industrial applications. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, spectroscopic data, and key experimental protocols.

Chemical Identity and Nomenclature

1-Methylcyclohexene is a cyclic organic compound with a methyl group attached to one of the carbons of the double bond.^[1] Its chemical properties and reactivity are largely defined by the presence of the endocyclic double bond and the methyl substituent.

CAS Number: 591-49-1^[2]^[3]

Nomenclature:

Type	Name
IUPAC Name	1-methylcyclohexene[4][5]
Systematic IUPAC Name	1-methylcyclohex-1-ene[5][6]
Common Synonyms	1-Methyl-1-cyclohexene, 2,3,4,5-Tetrahydrotoluene, α -Methylcyclohexene[6][7][8]
Molecular Formula	C ₇ H ₁₂ [2][3][7]
SMILES	CC1=CCCCC1[1][4]
InChI Key	CTMHWPIWNRWQEG-UHFFFAOYSA-N[1][7]

Physicochemical Properties

1-Methylcyclohexene is a colorless, volatile, and highly flammable liquid with a characteristic aromatic hydrocarbon-like odor.[7] It is miscible with many nonpolar solvents like benzene, ether, and cyclohexane but has limited solubility in water.[7][9]

Property	Value
Molecular Weight	96.17 g/mol [3][7]
Melting Point	-119.4 °C to -120.4 °C[1][7]
Boiling Point	110-111 °C[1][7][10]
Density	0.811 g/mL at 20 °C[1][7][10]
Refractive Index (n ²⁰ /D)	1.45[7][9]
Vapor Pressure	27.4 mmHg at 20.2 °C; 36.4 mmHg at 25.0 °C[7][9]
Water Solubility	52 mg/kg at 25 °C[7][9]
Flash Point	-3 °C (25 °F)[7][9]
Henry's Law Constant	8.86 x 10 ⁻² atm·m ³ /mol at 25 °C[7][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-methylcyclohexene**.

3.1. Infrared (IR) Spectroscopy

The IR spectrum of **1-methylcyclohexene** in the gas phase displays characteristic peaks for alkenes.[\[10\]](#)

Wavenumber (cm ⁻¹)	Assignment
3020–3080	Alkene C-H stretching vibrations [10]
1640–1680	C=C stretching vibration [10]
700–1000	Out-of-plane bending of vinylic protons (strong absorption) [10]

3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR are essential for confirming the structure of **1-methylcyclohexene**.[\[10\]](#)

¹H NMR (400 MHz, CDCl₃):

Chemical Shift (δ)	Multiplicity	Assignment
5.37–5.40 ppm	Multiplet	Vinylic proton [10]
1.65 ppm	Singlet	Methyl protons [10]
1.45–2.15 ppm	Multiplet	Cyclohexyl protons [10]

¹³C NMR (CDCl₃):

Chemical Shift (δ)	Assignment
124.5 ppm	sp^2 carbons (C1, C2)[10]
20-50 ppm	sp^3 carbons

Experimental Protocols

Several well-established methods are used for the synthesis of **1-methylcyclohexene**. Below are detailed protocols for three common synthetic routes.

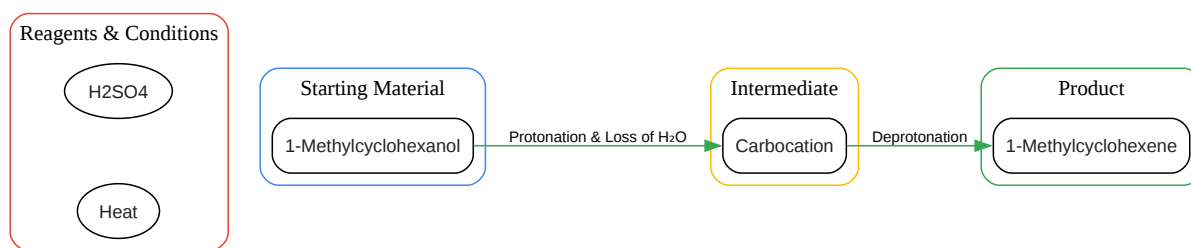
4.1. Synthesis via Acid-Catalyzed Dehydration of 1-Methylcyclohexanol (E1 Elimination)

This is a classic E1 elimination reaction where an alcohol is dehydrated using a strong acid catalyst.[11]

Experimental Procedure:[11]

- To a 250 mL round-bottom flask, add 20 g of 1-methylcyclohexanol.
- Under constant stirring, slowly add 5 mL of concentrated sulfuric acid dropwise.
- Heat the mixture at 90 °C for 3 hours.
- After cooling to room temperature, distill the product.
- Analyze the purity of the collected distillate using Gas Chromatography (GC). A typical yield is around 84% with a purity greater than 98%.

Safety Precaution: Always handle strong acids like concentrated sulfuric acid with appropriate personal protective equipment (PPE), including gloves and safety goggles, and work in a well-ventilated fume hood.



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Caption: E1 Dehydration of 1-Methylcyclohexanol.

4.2. Synthesis via Base-Induced Elimination from 1-Methylcyclohexyl Bromide (E2 Reaction)

This method involves an E2 mechanism where a strong base promotes the elimination of HBr. [\[11\]](#)

Experimental Procedure:[\[11\]](#)

- Dissolve 15 g of 1-methylcyclohexyl bromide in 100 mL of dry ethanol in a suitable flask.
- Add 2.5 g of sodium ethoxide (EtONa) to the solution.
- Reflux the mixture for 2 hours.
- After cooling, filter the solution to remove any precipitated sodium salts.
- Perform vacuum distillation on the filtrate to isolate the product. The expected yield is approximately 82%.
- Confirm the product identity using Gas Chromatography-Mass Spectrometry (GC/MS).

4.3. Synthesis from Cyclohexanone via Grignard Reaction and Dehydration

This two-step synthesis involves the formation of 1-methylcyclohexanol from cyclohexanone, followed by dehydration.^[12]

Experimental Procedure:^[12]

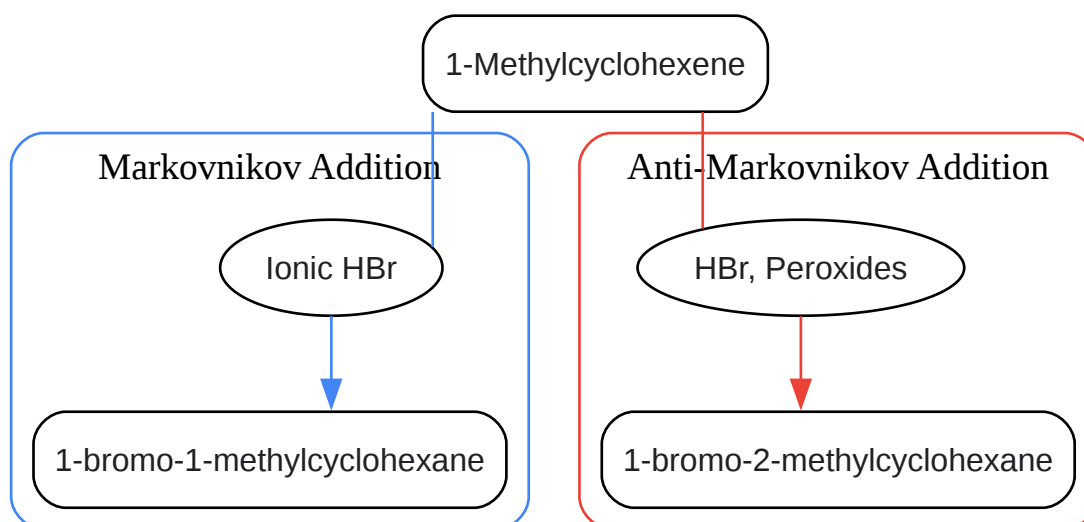
- **Step 1: Grignard Reaction.** Prepare a 3M solution of methylmagnesium chloride in tetrahydrofuran (THF). In a separate flask under a nitrogen atmosphere and cooled to -10 °C, add 9.8 g (0.1 mol) of cyclohexanone dissolved in 35 mL of THF. Slowly add 45 mL of the methylmagnesium chloride solution, ensuring the temperature does not exceed 0 °C. After 30 minutes, quench the reaction with 2M hydrochloric acid until the pH is 3-4. Extract the product with ethyl acetate, wash with saturated brine, and dry over anhydrous sodium sulfate.
- **Step 2: Dehydration.** Filter the dried organic layer and add 50 mL of 1,2-dichloroethane and 0.6 g of p-toluenesulfonic acid. Heat the mixture to reflux to dehydrate the alcohol. The resulting solution contains **1-methylcyclohexene**, which can be used directly for subsequent reactions or purified by distillation. The reported yield for this two-step process is 92%.

Key Chemical Reactions

1-Methylcyclohexene undergoes several characteristic reactions of alkenes, often with notable regioselectivity and stereoselectivity due to the methyl substituent.

5.1. Electrophilic Addition of HBr

The addition of hydrogen bromide (HBr) to **1-methylcyclohexene** can yield two different products depending on the reaction conditions, illustrating Markovnikov's and anti-Markovnikov's rules.^[13]

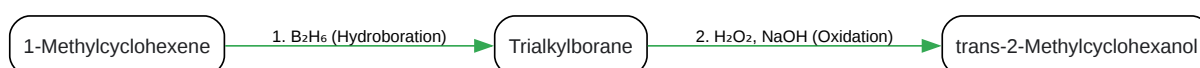


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Caption: Regioselectivity in HBr Addition.

5.2. Hydroboration-Oxidation

This two-step reaction converts **1-methylcyclohexene** into an alcohol with anti-Markovnikov regioselectivity.[14]



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Caption: Hydroboration-Oxidation of **1-Methylcyclohexene**.

5.3. Other Reactions

- Hydrosilylation: The reaction with chloro(methyl)silanes can produce multiple products, with the regioselectivity and stereoselectivity depending on the number of chlorine atoms in the silane.[1]
- Oxidation: Catalyzed by cytochrome P450, **1-methylcyclohexene** can yield a mixture of hydroxylation and epoxidation products.[1]

- Bromination: It undergoes electrophilic addition with bromine to form dibromides.[10] When methanol is used as a solvent, the reaction proceeds through a cyclic bromonium ion intermediate, which is then attacked by methanol to form two diastereomeric bromomethoxy products.[15]

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References

- 1. 1-Methylcyclohexene - Wikipedia [en.wikipedia.org]
- 2. CAS 591-49-1: 1-Methylcyclohexene | CymitQuimica [cymitquimica.com]
- 3. 1-Methylcyclohexene - CAS - 591-49-1 | Axios Research [axios-research.com]
- 4. 1-Methylcyclohexene | C₇H₁₂ | CID 11574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-METHYLCYCLOHEX-1-ENE | CAS 591-49-1 [matrix-fine-chemicals.com]
- 6. Cyclohexene, 1-methyl- [webbook.nist.gov]
- 7. 1-METHYL-1-CYCLOHEXENE | 591-49-1 [chemicalbook.com]
- 8. Cyclohexene, 1-methyl- [webbook.nist.gov]
- 9. chembk.com [chembk.com]
- 10. 1-Methylcyclohexene | 591-49-1 | Benchchem [benchchem.com]
- 11. echemi.com [echemi.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. juliethahn.com [juliethahn.com]
- 14. 1-Methylcyclohexene is allowed to react with B_2H_6 . The product is then treated with H_2O and NaOH. The product formed is:
[vedantu.com]
- 15. 1-Methylcyclohexene forms two products when it reacts with bromin... | Study Prep in Pearson+ [pearson.com]
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